

Application Notes and Protocols: Combination Studies with CPI-1612

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Compound of Interest

Compound Name: (R,R)-CPI-1612

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These application notes provide a summary of the current publicly available data on combination studies involving CPI-1612, a potent and selective inhibitor of the histone acetyltransferases (HATs) EP300 and CBP. The following sections detail the preclinical rationale, experimental data, and protocols for investigating the synergistic potential of CPI-1612 with other therapeutic agents.

Introduction to CPI-1612

CPI-1612 is a novel, orally bioavailable small molecule that selectively inhibits the HAT activity of EP300 and CBP.^[1] These two highly homologous proteins are critical transcriptional co-regulators involved in a wide array of cellular processes, including cell growth, differentiation, and survival. Dysregulation of EP300/CBP activity has been implicated in various cancers, making them attractive targets for therapeutic intervention. CPI-1612 has demonstrated single-agent efficacy in preclinical models of mantle cell lymphoma and estrogen receptor-positive (ER+) breast cancer.

Preclinical Combination Studies with CPI-1612

The primary rationale for combination therapy is to enhance anti-tumor efficacy, overcome resistance, and potentially reduce toxicity by using lower doses of individual agents. Preclinical evidence suggests that combining CPI-1612 with other targeted therapies can lead to synergistic or additive anti-cancer effects.

Combination of CPI-1612 with Fulvestrant in ER+ Breast Cancer

A key combination study has explored the efficacy of CPI-1612 with fulvestrant, a selective estrogen receptor degrader (SERD), in ER+ breast cancer models.

Rationale: EP300/CBP are known to be important co-activators for the estrogen receptor, a key driver of ER+ breast cancer. By inhibiting EP300/CBP, CPI-1612 can suppress ER-dependent transcription. Fulvestrant directly targets the estrogen receptor for degradation. The combination of these two agents, therefore, targets the same oncogenic pathway through distinct but complementary mechanisms, potentially leading to a more profound and durable anti-tumor response.

Quantitative Data Summary:

The following tables summarize the in vitro and in vivo efficacy of CPI-1612 in combination with fulvestrant.

Table 1: In Vitro Cell Viability of ER+ Breast Cancer Cell Lines Treated with CPI-1612

Cell Line	GI ₅₀ (nM)
MCF7	< 100
T47D	< 100
CAMA-1	< 100
BT483	< 100
ZR-75-1	< 100
MDA-MB-361	< 100

Data extracted from Bommi-Reddy A, et al. (2022). CREBBP/EP300 acetyltransferase inhibition disrupts FOXA1-bound enhancers to inhibit the proliferation of ER+ breast cancer cells. PLoS ONE.

Table 2: In Vivo Efficacy of CPI-1612 in Combination with Fulvestrant in an MCF7 Xenograft Model

Treatment Group	Dosing	Mean Tumor Volume at Day 21 (mm ³)	% Tumor Growth Inhibition (TGI)
Vehicle	PO, BID	~175	-
CPI-1612	0.25 mg/kg, PO, BID	~125	~29%
Fulvestrant	1 mg/kg, SC, QW	~100	~43%
CPI-1612 + Fulvestrant	0.25 mg/kg PO, BID + 1 mg/kg SC, QW	~50	~71%

Data estimated from graphical representations in Bommi-Reddy A, et al. (2022). CREBBP/EP300 acetyltransferase inhibition disrupts FOXA1-bound enhancers to inhibit the proliferation of ER+ breast cancer cells. PLoS ONE.

Rationale for Other Potential Combination Studies

While extensive published data on other CPI-1612 combinations are limited, the mechanism of action of EP300/CBP inhibitors suggests synergistic potential with a variety of other anti-cancer agents. The following are proposed combinations based on the known biology of EP300/CBP and data from other inhibitors in the same class.

- BTK Inhibitors (e.g., Ibrutinib): In B-cell malignancies, both the B-cell receptor (BCR) pathway, targeted by BTK inhibitors, and epigenetic regulation are critical for survival. Co-targeting these pathways may lead to enhanced apoptosis and overcome resistance.
- Androgen Receptor (AR) Antagonists (e.g., Enzalutamide): In prostate cancer, AR is a key driver of tumor growth, and EP300/CBP are known AR co-activators. A dual blockade of AR signaling could be a highly effective therapeutic strategy.

- Chemotherapy: Epigenetic modifiers can alter chromatin structure, potentially increasing the accessibility of DNA to cytotoxic agents and enhancing their efficacy.
- Other Epigenetic Modifiers (e.g., EZH2 inhibitors, BET inhibitors): Targeting multiple nodes of the epigenetic regulatory network simultaneously may lead to a more profound and durable disruption of the cancer cell's transcriptional program.

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the combination of CPI-1612 with other drugs, based on the methodologies described in the referenced literature.

In Vitro Cell Viability Assay

Objective: To determine the effect of CPI-1612, a partner drug, and their combination on the proliferation of cancer cell lines.

Materials:

- Cancer cell lines of interest (e.g., MCF7 for breast cancer)
- Complete growth medium (e.g., DMEM with 10% FBS)
- CPI-1612 (stock solution in DMSO)
- Partner drug (stock solution in appropriate solvent)
- 96-well clear bottom plates
- CellTiter-Glo® Luminescent Cell Viability Assay (Promega)
- Luminometer

Protocol:

- Seed cells in a 96-well plate at a density of 1,000-5,000 cells per well in 100 µL of complete growth medium.
- Allow cells to adhere overnight at 37°C in a humidified incubator with 5% CO₂.

- Prepare serial dilutions of CPI-1612 and the partner drug in complete growth medium. For combination studies, prepare a matrix of concentrations.
- Remove the medium from the wells and add 100 μ L of the medium containing the drug(s) or vehicle control (e.g., DMSO).
- Incubate the plate for 4 days at 37°C in a humidified incubator with 5% CO₂.
- On the day of the assay, equilibrate the plate and the CellTiter-Glo® reagent to room temperature.
- Add 100 μ L of CellTiter-Glo® reagent to each well.
- Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure the luminescence using a luminometer.
- Calculate the half-maximal growth inhibition (GI₅₀) values using a non-linear regression curve fit (e.g., in GraphPad Prism). For combination studies, synergy can be calculated using models such as the Bliss independence or Loewe additivity model.

In Vivo Xenograft Study

Objective: To evaluate the anti-tumor efficacy of CPI-1612 in combination with a partner drug in a mouse xenograft model.

Materials:

- Female athymic nude or SCID mice (6-8 weeks old)
- Cancer cell line for implantation (e.g., MCF7)
- Matrigel
- CPI-1612 formulation for oral gavage

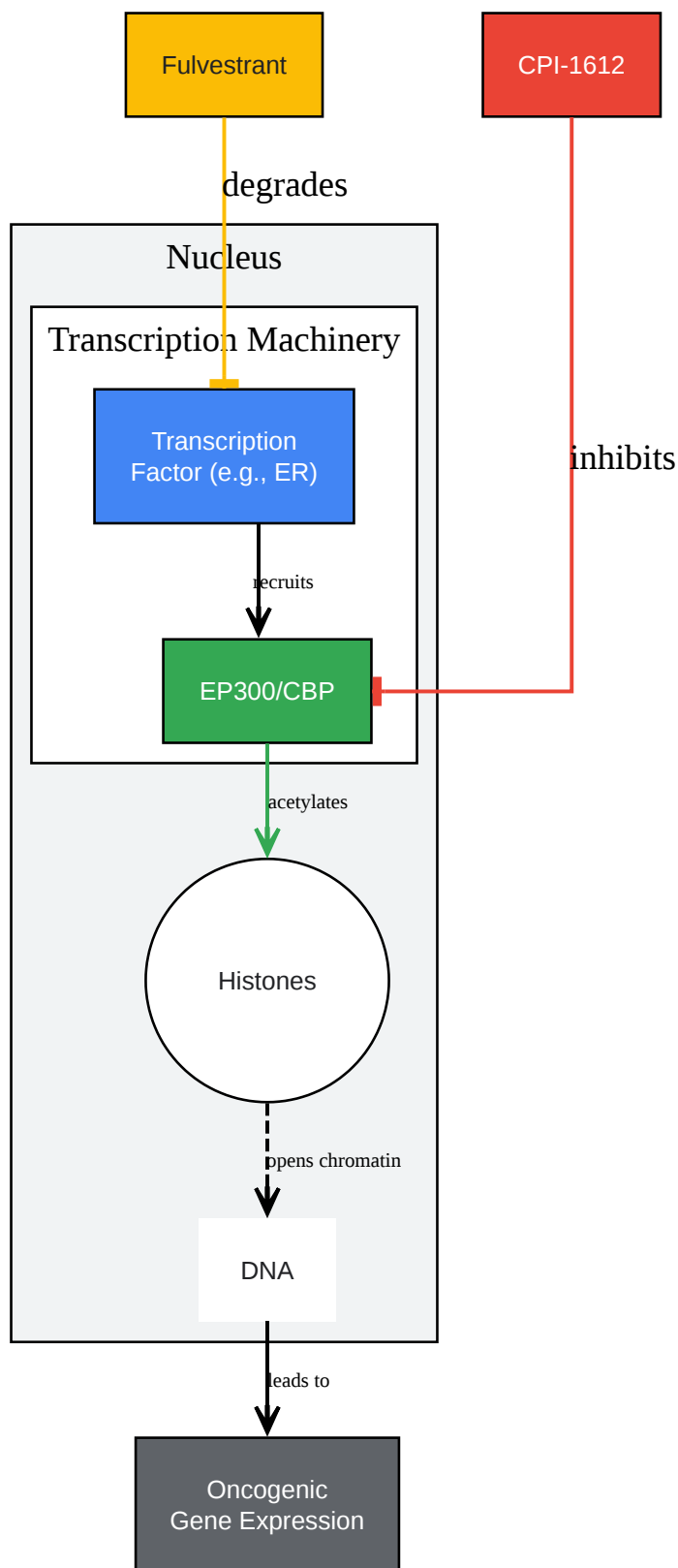
- Partner drug formulation for appropriate route of administration (e.g., subcutaneous injection for fulvestrant)
- Vehicle controls for both drugs
- Calipers for tumor measurement
- Animal balance

Protocol:

- Subcutaneously implant 5×10^6 MCF7 cells mixed with Matrigel into the flank of each mouse. For ER+ models like MCF7, supplement with estrogen (e.g., via a slow-release pellet).
- Monitor tumor growth regularly. When tumors reach an average volume of 150-200 mm³, randomize the mice into treatment groups (e.g., Vehicle, CPI-1612 alone, Partner Drug alone, Combination).
- Administer the treatments as per the defined schedule (e.g., CPI-1612 at 0.25 mg/kg, PO, BID; Fulvestrant at 1 mg/kg, SC, QW).
- Measure tumor volume with calipers 2-3 times per week. Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2)/2$.
- Monitor the body weight of the mice as a measure of toxicity.
- Continue treatment for the duration of the study (e.g., 21 days).
- At the end of the study, euthanize the mice and excise the tumors for weight measurement and further analysis (e.g., pharmacodynamics).
- Calculate the percent tumor growth inhibition (%TGI) for each treatment group relative to the vehicle control.

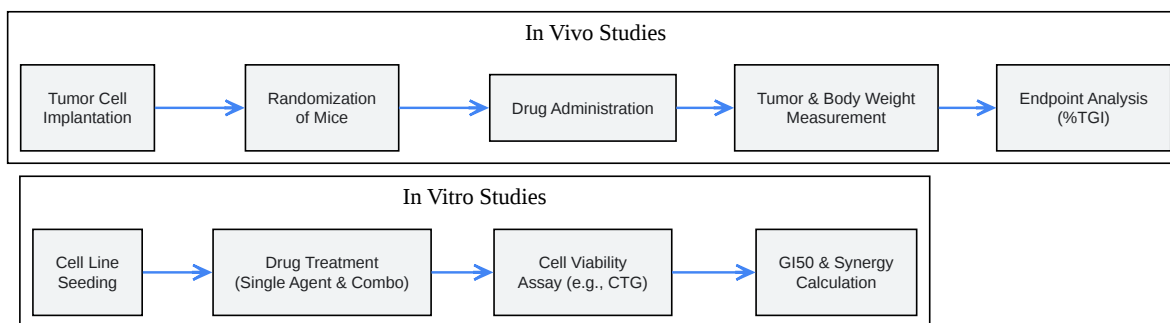
Visualizations

The following diagrams illustrate key concepts related to the mechanism of action of CPI-1612 and experimental workflows.



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Caption: Mechanism of action for CPI-1612 and Fulvestrant combination.



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Caption: Workflow for preclinical evaluation of combination therapies.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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